

Fosamprenavir-d4 calcium salt purity verification methods

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Compound Focus: Fosamprenavir-d4

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HPLC Methods for Purity and Impurity Analysis

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for verifying the purity of Fosamprenavir and quantifying its impurities. The following table summarizes two validated stability-indicating methods.

Method Attribute	Method 1: Stability-Indicating Assay [1]	Method 2: Impurity Profiling [2]
Purpose	Quantitative determination and stability testing	Specific analysis of potential impurities
Column	YMC Pack ODS AQ (150 mm × 4.6 mm, 3.0 μm)	Zobrax C18 (100 mm × 4.6 mm, 5 μm)

| **Mobile Phase** | 0.05 M Potassium phosphate buffer (pH 6.8) : Acetonitrile (60:40, v/v) | A: 0.1% orthophosphoric acid in water B: Acetonitrile (Gradient elution) | | **Flow Rate** | 0.8 mL/min | 1.0 mL/min | | **Detection Wavelength** | 265 nm | 264 nm | | **Column Temperature** | 40 °C | 30 °C | | **Runtime** | Information not specified in abstract | 10 minutes | | **Key Validation Results** | Specificity (peak homogeneity), Linearity ($R^2 > 0.999$), Precision, Accuracy, Robustness | Specificity, Linearity ($R^2 = 0.999$), Precision (%RSD 0.5-1.7), Accuracy (%Recovery 90.9-104.3) |

Experimental Protocols for HPLC Analysis

Here are detailed methodologies based on the search results, which you can adapt for verifying **Fosamprenavir-d4** calcium salt purity.

Sample and Standard Solution Preparation [2]

- **Standard Solution:** Accurately weigh and transfer approximately 1 mg of **Fosamprenavir-d4** calcium salt standard into a 100 mL volumetric flask. Add about 50 mL of a diluent (water and acetonitrile in a 1:1 ratio), sonicate to dissolve, and finally make up to the volume with the same diluent. This gives a stock solution of about 10 ppm. Further dilute this solution as needed to obtain working standards.
- **Sample Solution:** Prepare the test sample of **Fosamprenavir-d4** calcium salt following the same procedure as the standard solution.

System Suitability Test [2]

Before analysis, inject the standard solution a minimum of six times to ensure the HPLC system is performing adequately. The method is considered suitable if the calculated parameters meet the following typical criteria:

- **Precision:** The %RSD of the peak areas for Fosamprenavir from the replicate injections should be $\leq 2.0\%$.
- **Peak Shape:** The tailing factor for the Fosamprenavir peak should be within acceptable limits (e.g., ≤ 2.0).
- **Theoretical Plates:** The number of theoretical plates for the Fosamprenavir peak should be above a specified minimum, indicating good column efficiency.

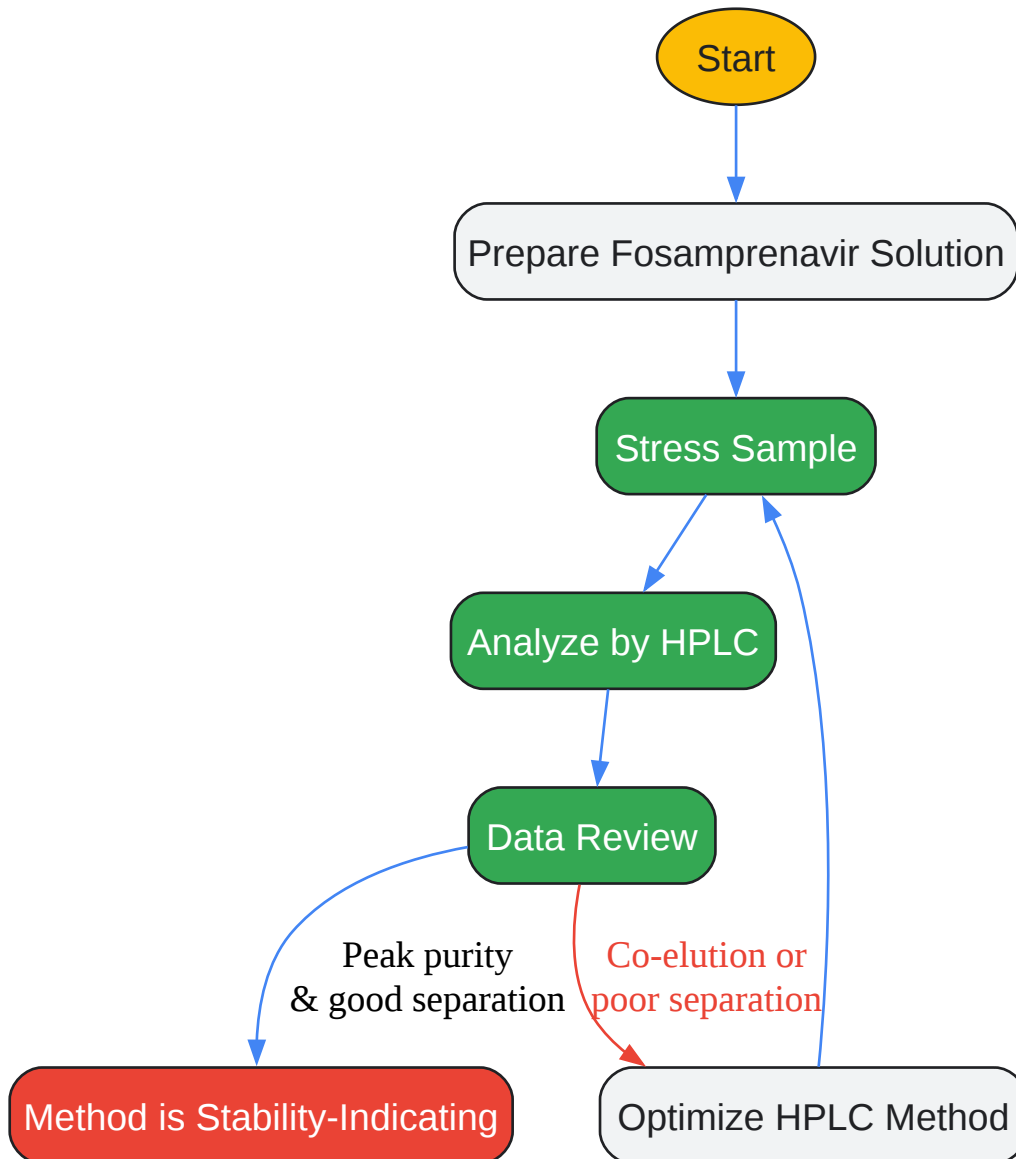
Forced Degradation Studies (Stability Testing) [1]

To prove the method's specificity and the stability-indicating property, stress the Fosamprenavir calcium drug substance under various conditions:

- **Acid/Base Hydrolysis:** Treat with acid (e.g., 0.1M HCl) or base (e.g., 0.1M NaOH) at room temperature.

- **Oxidative Stress:** Treat with an oxidizing agent (e.g., 3% hydrogen peroxide).
- **Other Stressors:** Expose the sample to heat, light, and high humidity.
- **Analysis:** After stress, analyze the samples. The method is considered stability-indicating if there is **clear separation** between the main Fosamprenavir peak and all degradation product peaks, and if it demonstrates **peak purity** for the main analyte.

The workflow below outlines the core steps for conducting a forced degradation study.



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Key Considerations for Purity Verification

- **Primary Use of Deuterated Form: Fosamprenavir-d4** calcium salt is typically used as an **internal standard** in bioanalytical methods (e.g., LC-MS) for quantifying the non-deuterated drug in biological matrices [3] [4]. The HPLC methods described here are crucial for verifying the purity of this internal standard itself before use.
- **Supplementary Techniques:** While HPLC is primary, other techniques can support purity verification. Patents indicate the use of **Powder X-Ray Diffraction (PXRD)** to confirm the correct crystalline form and **Differential Scanning Calorimetry (DSC)** to determine melting point (reported range for the deuterated salt is 282-284°C) [5] [6] [4].
- **Handling and Storage: Fosamprenavir-d4** calcium salt is typically supplied as an off-white solid and should be stored refrigerated (2-8°C) under an inert atmosphere to maintain stability [3] [4].

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References

1. Stability-indicating HPLC method for determination of ... [pubmed.ncbi.nlm.nih.gov]
2. A new RP-HPLC approach for estimation of potential ... [bmcparmacolotoxicol.biomedcentral.com]
3. Chemical Name : Fosamprenavir-d4 Calcium Salt [pharmaffiliates.com]
4. Fosamprenavir-D4 Calcium Salt CAS#: [chemicalbook.com]
5. Crystalline fosamprenavir calcium and process for the ... [patents.google.com]
6. Solid state forms of fosamprenavir calcium salt and process ... [patents.google.com]

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